

Application Notes and Protocols for Phase 2/3 Clinical Trials of Etavopivat

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Compound of Interest

Compound Name: (Rac)-Etavopivat

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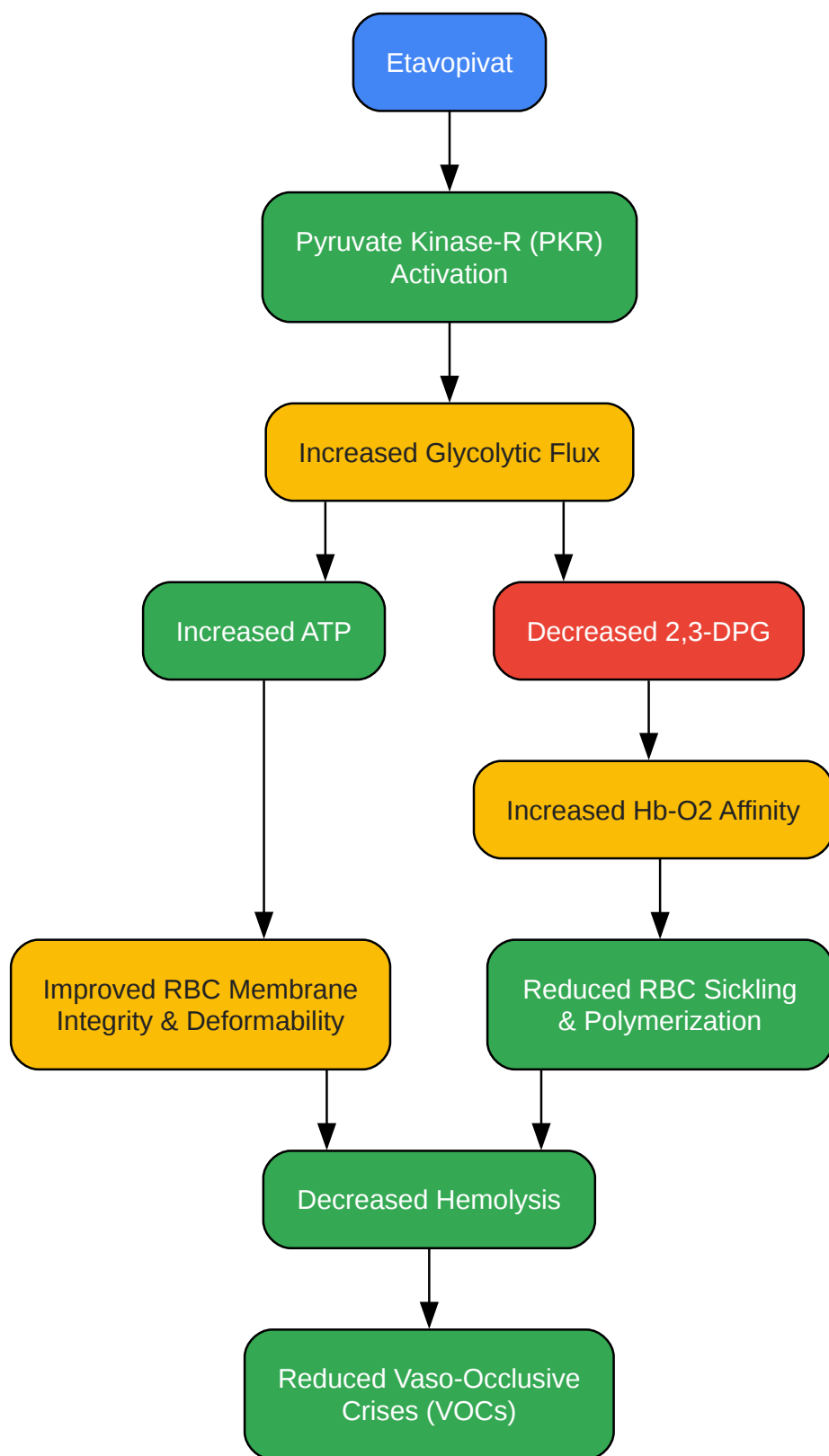
For Researchers, Scientists, and Drug Development Professionals

Introduction

Etavopivat (formerly FT-4202) is an investigational, oral, selective small-molecule activator of erythrocyte pyruvate kinase (PKR).[1][2] Activation of PKR is a novel therapeutic approach for sickle cell disease (SCD) and thalassemia.[3][4] Etavopivat's mechanism of action is designed to increase adenosine triphosphate (ATP) levels and decrease 2,3-diphosphoglycerate (2,3-DPG) levels in red blood cells (RBCs).[5] This is expected to increase hemoglobin's affinity for oxygen, thereby reducing RBC sickling, hemolysis, and the frequency of vaso-occlusive crises (VOCs) in patients with SCD. These application notes provide a detailed overview of the clinical trial design, key experimental protocols, and data presentation for Phase 2/3 studies of Etavopivat.

Mechanism of Action Signaling Pathway

Etavopivat acts as an allosteric activator of pyruvate kinase in red blood cells, a critical enzyme in the glycolytic pathway. Its activation leads to a cascade of downstream effects aimed at improving RBC health and function.



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Caption: Etavopivat's mechanism of action signaling pathway.

Phase 2/3 Clinical Trial Design and Protocols

Ongoing pivotal studies for Etavopivat include the Phase 2/3 HIBISCUS trial and the Phase 2 GLADIOLUS trial. These studies are designed to evaluate the efficacy and safety of Etavopivat in patients with sickle cell disease and thalassemia.

HIBISCUS Trial (NCT04624659): A Phase 2/3 Adaptive, Randomized, Placebo-Controlled Study

The HIBISCUS trial is a multicenter study designed to assess the efficacy and safety of Etavopivat in adults and adolescents with SCD.

Study Objectives:

- Primary: To evaluate the effect of Etavopivat compared to placebo on hemoglobin response and the annualized rate of VOCs.
- Secondary: To assess the impact on hemolysis biomarkers, patient-reported outcomes of fatigue, and time to first VOC.

Study Design: The study follows an adaptive design. In the initial Phase 2 part, patients were randomized in a 1:1:1 ratio to receive one of two dose levels of Etavopivat (200 mg or 400 mg daily) or a placebo. Following an interim analysis of the Phase 2 data, a single dose was selected for the Phase 3 portion, where new patients are randomized 1:1 to the selected Etavopivat dose or placebo. The double-blind treatment period is 52 weeks, with a subsequent open-label extension period.

Patient Population: Inclusion criteria include patients aged 12 to 65 years with a confirmed diagnosis of SCD and a history of at least two VOCs in the previous year. Hemoglobin levels at screening must be between ≥ 5.5 and ≤ 10.5 g/dL. Patients on stable doses of hydroxyurea, crizanlizumab, or L-glutamine are permitted to enroll.

GLADIOLUS Trial (NCT04987489): A Phase 2 Open-Label Study

The GLADIOLUS trial is an open-label study evaluating the safety and efficacy of Etavopivat in patients with SCD or thalassemia who are on chronic transfusion therapy.

Study Objectives:

- **Primary:** To assess the efficacy of Etavopivat in reducing red blood cell transfusion burden and increasing hemoglobin levels.

Study Design: This is a multicenter, open-label, multi-cohort study. Patients receive 400 mg of Etavopivat once daily. The study evaluates different cohorts based on the specific hemoglobinopathy and transfusion requirements.

Patient Population: The trial enrolls patients aged 12 to 65 with a confirmed diagnosis of SCD or thalassemia who are chronically transfused.

Key Experimental Protocols

Detailed methodologies for the assessment of key endpoints are crucial for the reproducibility and validation of clinical trial results.

Protocol for Assessment of Vaso-Occlusive Crises (VOCs)

Objective: To standardize the identification and reporting of VOCs.

Methodology:

- **Definition of a VOC:** A VOC is defined as an episode of pain requiring medical intervention, such as a visit to an emergency department, hospital, or day unit, and treated with a parenteral narcotic analgesic or ketorolac. Patient-reported outcomes are also collected daily using an electronic diary to capture VOCs managed at home.
- **Data Collection:**
 - For medically attended VOCs, site staff will document the date and time of the event, the location of treatment, and the type and dose of analgesics administered.
 - For patient-reported VOCs, patients will complete a daily electronic diary. The diary includes a dichotomous (yes/no) question: "Did you have a pain crisis in the past 24 hours?". A "yes" response is recorded as a VOC day.

- VOC Event Adjudication: An independent clinical events committee will review all reported VOCs to ensure they meet the protocol-defined criteria.

Protocol for Measurement of Erythrocyte 2,3-Diphosphoglycerate (2,3-DPG) and Adenosine Triphosphate (ATP)

Objective: To quantify the levels of 2,3-DPG and ATP in erythrocytes as pharmacodynamic markers of Etavopivat activity.

Methodology:

- Sample Collection and Handling:
 - Whole blood samples are collected in K2EDTA tubes.
 - Samples should be processed promptly or stored at 4°C for no longer than 8 hours before processing. For longer-term storage, samples can be stored at -70°C.
- Measurement:
 - Commercial enzymatic assay kits are utilized for the quantification of both 2,3-DPG and ATP.
 - The assays are typically adapted for use on a centrifugal or automated analyzer.
 - For 2,3-DPG, the assay is based on the enzymatic cleavage of 2,3-DPG and the subsequent oxidation of nicotinamide adenine dinucleotide, measured by the change in absorbance at 340 nm.
 - ATP levels are measured using a validated analytical method, often based on a luciferase-luciferin reaction that produces light in proportion to the amount of ATP present.
- Data Analysis: Results are reported as micromoles per gram of hemoglobin ($\mu\text{mol/g Hb}$) to normalize for hematocrit.

Protocol for Pharmacokinetic (PK) and Pharmacodynamic (PD) Assessment

Objective: To characterize the absorption, distribution, metabolism, and excretion (ADME) of Etavopivat and its effect on biomarkers.

Methodology:

- Sample Collection:
 - Serial blood samples for plasma concentration of Etavopivat are collected at pre-defined time points before and after drug administration.
 - Urine samples may also be collected to assess excretion.
- Bioanalysis:
 - Etavopivat plasma concentrations are determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- PD Sample Collection:
 - Blood samples for 2,3-DPG and ATP analysis are collected concurrently with PK samples to establish the exposure-response relationship.
- PK/PD Analysis: Non-compartmental analysis is used to determine key PK parameters such as C_{max}, T_{max}, AUC, and half-life. The relationship between Etavopivat plasma concentrations and changes in 2,3-DPG and ATP levels is then modeled.

Data Presentation

Quantitative data from the clinical trials should be summarized in a clear and structured format to facilitate comparison and interpretation.

Table 1: Summary of Etavopivat Phase 2/3 Clinical Trial Designs

Feature	HIBISCUS Trial (NCT04624659)	GLADIOLUS Trial (NCT04987489)
Phase	2/3	2
Study Design	Adaptive, Randomized, Placebo-Controlled, Double- Blind	Open-Label, Multi-Cohort
Patient Population	Sickle Cell Disease (Ages 12- 65)	Sickle Cell Disease & Thalassemia (Ages 12-65), Chronically Transfused
Intervention	Etavopivat (200 mg or 400 mg daily) vs. Placebo	Etavopivat (400 mg daily)
Primary Endpoints	Hemoglobin Response, Annualized VOC Rate	Reduction in RBC Transfusion Burden, Hemoglobin Response
Duration	52 weeks (double-blind)	48 weeks

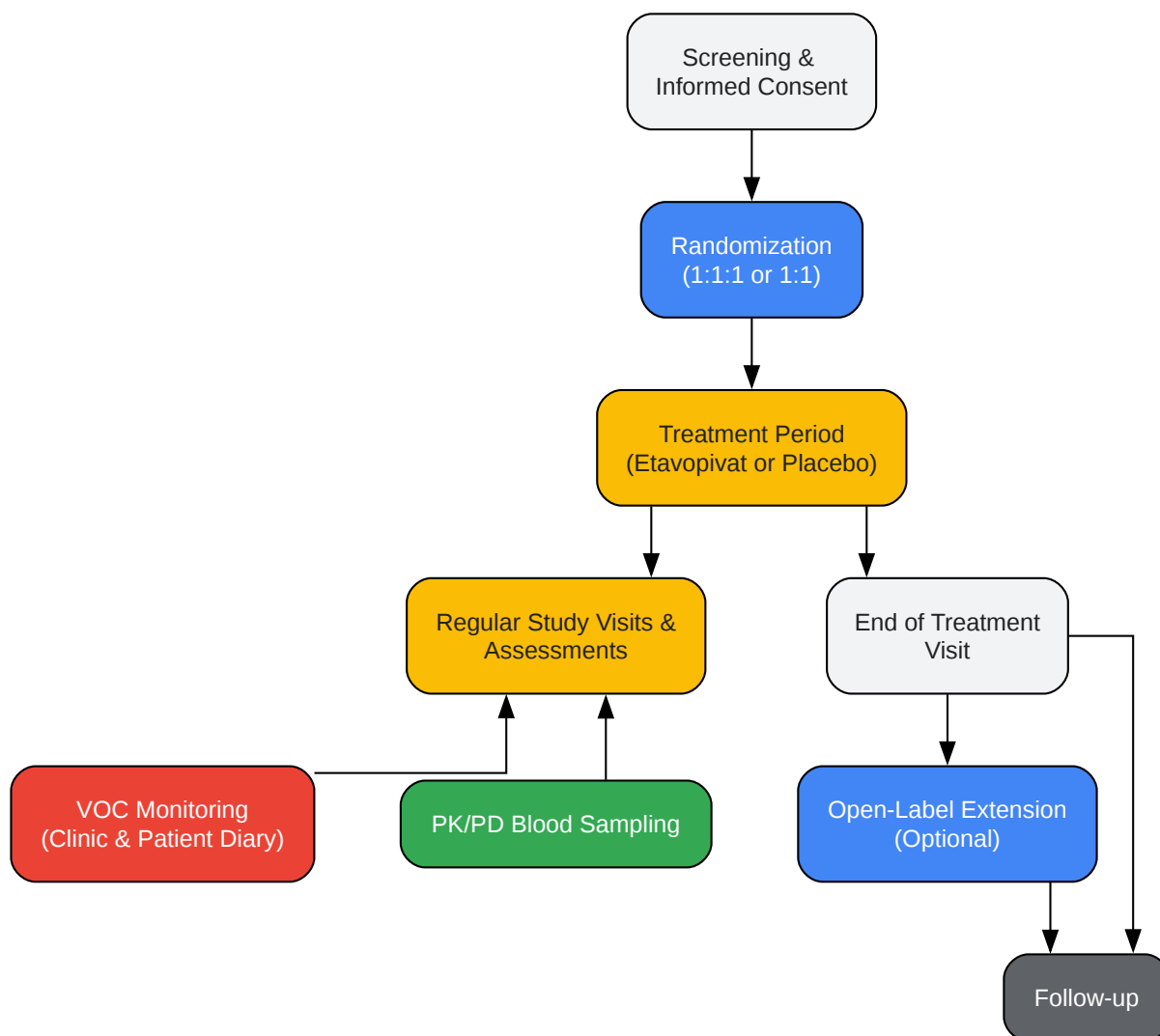
Table 2: Pharmacodynamic Effects of Etavopivat (Phase 1 Data)

Parameter	Treatment Group	Baseline (Mean $\pm$ SD)	Change from Baseline (Mean $\pm$ SD)
2,3-DPG ($\mu\text{mol/g Hb}$)	Etavopivat (400 mg daily)	Data not available	Significant Decrease
ATP ($\mu\text{mol/g Hb}$)	Etavopivat (400 mg daily)	Data not available	Significant Increase
Hemoglobin (g/dL)	Etavopivat (400 mg daily)	Data not available	>1 g/dL increase in 73.3% of patients

Note: Specific mean and SD values from Phase 1 are not publicly available but the direction and significance of change have been reported.

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for a patient participating in a Phase 2/3 Etavopivat clinical trial.



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Caption: Patient workflow in a Phase 2/3 Etavopivat clinical trial.

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